

# An In-Depth Technical Guide to the EC1167 Linker

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## Compound of Interest

Compound Name: EC1167

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This technical guide provides a comprehensive overview of the **EC1167** linker, a critical component in the development of targeted cancer therapeutics. **EC1167** serves as the linker in the prostate-specific membrane antigen (PSMA)-targeted drug conjugate, EC1169, connecting a PSMA-targeting ligand to the potent cytotoxic agent, tubulysin B. This document details the chemical structure of **EC1167**, its role in the mechanism of action of EC1169, and relevant experimental data and protocols.

## Chemical Structure of EC1167

**EC1167** is a hydrophilic, cleavable linker designed to be stable in circulation but release its cytotoxic payload upon internalization into target cancer cells.

Chemical Formula:  $C_{33}H_{45}N_7O_{17}S$

Molecular Weight: 843.81 g/mol

The structure of **EC1167** is provided below in a 2D format.

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Caption: 2D chemical structure of the **EC1167** linker.

## Role in the EC1169 Small Molecule Drug Conjugate (SMDC)

**EC1167** is an integral part of EC1169, a small molecule drug conjugate designed to target and eliminate PSMA-expressing cancer cells. The conjugate consists of three key components: a PSMA-targeting ligand, the **EC1167** linker, and the cytotoxic drug, tubulysin B.

The logical relationship of these components is illustrated in the diagram below.



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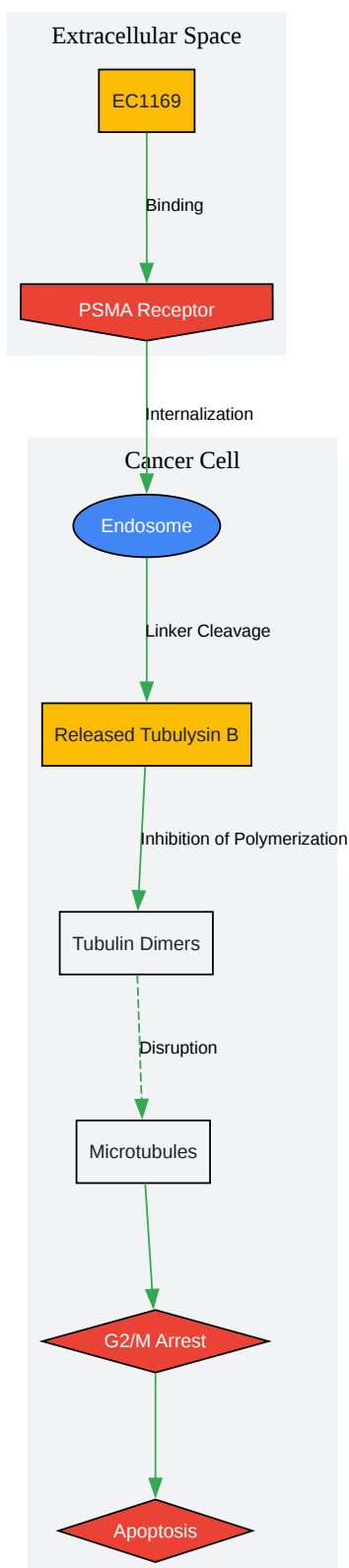
Caption: Components of the EC1169 small molecule drug conjugate.

## Mechanism of Action of EC1169

The mechanism of action of EC1169 is a multi-step process initiated by the binding of the PSMA-targeting ligand to PSMA expressed on the surface of cancer cells. This is followed by

internalization of the conjugate and subsequent release of the tubulysin B payload via cleavage of the **EC1167** linker.

The signaling pathway and cellular events are depicted in the following diagram.



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